Utilizing MSAB for Cloud Forensics and Data Recovery in Academic Studies

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*MSAB*	
Cat. No.:	*B1677543*	Get Quote

Application Notes and Protocols for Researchers

Introduction

The proliferation of cloud storage and services has presented a new frontier for digital forensic investigations. For academic researchers in cybersecurity, digital forensics, and related fields, understanding the methodologies for legally and ethically extracting and analyzing data from cloud environments is crucial. **MSAB**'s suite of tools, particularly XRY Cloud, offers robust capabilities for cloud forensics and data recovery. These application notes provide detailed protocols for utilizing **MSAB** tools in academic research, enabling the systematic collection and analysis of cloud-based data.

The **MSAB** ecosystem, which includes XRY for data extraction, XAMN for analysis, and XEC for management, provides a comprehensive workflow for handling digital evidence.[1][2] XRY Cloud is a specific component designed to recover data from various cloud services such as Google, Apple iCloud, Facebook, and more.[3][4] This is achieved through two primary methods: leveraging authentication tokens from a physically seized device and manual extraction using login credentials.[4][5]

These protocols are designed to be adapted for various research scenarios, such as evaluating the efficacy of cloud forensic tools, analyzing digital evidence in simulated investigations, or understanding the data retention policies of different cloud service providers.

Data Presentation

The following tables summarize the types of data that can be recovered from various cloud platforms using **MSAB** XRY Cloud, based on the tool's described capabilities. The actual data recovered in a specific academic study will depend on the permissions granted by the account holder, the data available on the service, and the specific version of the application.

Table 1: Recoverable Data from Google Services

Data Category	Specific Data Types
Account Information	User profile, connected devices, security settings
Communications	Gmail (emails, attachments), Google Hangouts/Chat (messages)
Location History	Timestamps, latitude, longitude, altitude
Files and Documents	Google Drive files (documents, spreadsheets, presentations, images)
Browser History	Chrome browsing history, bookmarks, saved passwords
Photos and Videos	Google Photos (images, videos, metadata)
Other	Google Calendar events, Google Contacts

Table 2: Recoverable Data from Apple iCloud

Data Category	Specific Data Types
Backups	Full device backups (including app data, settings)
Communications	iMessage, FaceTime call logs
Files and Documents	iCloud Drive files
Photos and Videos	iCloud Photos (Photo Stream, iCloud Photo Library)
Other	Contacts, Calendars, Reminders, Notes

Table 3: Recoverable Data from Social Media Platforms (e.g., Facebook, Instagram, Twitter)

Data Category	Specific Data Types
Profile Information	User details, friends/followers list, contact information
Communications	Direct messages, comments, posts
Media	Uploaded photos and videos with metadata
Activity Logs	Login history, search history, liked posts/pages

Experimental Protocols

The following protocols provide a detailed methodology for key experiments in cloud forensics using **MSAB** XRY Cloud. These are intended for use in controlled academic research environments with proper ethical and legal approvals.

Protocol 1: Cloud Data Extraction via Automatic (Token-Based) Method

This protocol outlines the steps for recovering cloud data when the researcher has lawful access to a mobile device that is logged into the target cloud accounts. This method utilizes the authentication tokens stored on the device.[3][4]

Objective: To extract data from cloud services linked to a mobile device using the automatic, token-based authentication method.

Materials:

- A computer with the latest version of **MSAB** XRY and an active XRY Cloud license.
- The subject mobile device (with consent and legal authorization).
- A stable internet connection.
- Appropriate cables to connect the mobile device to the computer.
- Forensically sound storage media for the extracted data.

Methodology:

- Preparation:
  - Ensure the forensic workstation is disconnected from any non-essential networks.
  - Document the initial state of the mobile device (e.g., powered on/off, network connectivity).
  - Connect the forensically sound storage medium to the workstation.
- Device Extraction:
  - Launch the **MSAB** XRY software on the forensic workstation.
  - Connect the mobile device to the workstation using the appropriate cable.
  - Follow the on-screen instructions in XRY to perform a logical or physical extraction of the mobile device. This step is crucial as it retrieves the necessary authentication tokens.[3]
- Cloud Data Extraction:
  - Once the initial device extraction is complete, navigate to the "Cloud" section within the XRY interface.

- XRY will display a list of cloud services for which it has found authentication tokens.[3]
- Select the desired cloud service(s) for data extraction.
- Initiate the cloud data extraction process. XRY will use the extracted tokens to authenticate with the cloud service and download the data.

- Data Verification and Analysis:
  - Upon completion, the extracted cloud data will be saved in a forensically sound XRY case file.[3]
  - Use **MSAB** XAMN to open the case file and analyze the recovered data.
  - Verify the integrity of the extracted data by checking hash values.
- Documentation:
  - Record all steps taken during the extraction process, including the software version used, the date and time of extraction, and any issues encountered.
  - Generate a report from XAMN detailing the findings.

Protocol 2: Cloud Data Extraction via Manual (Credential-Based) Method

This protocol is applicable when the researcher has obtained lawful consent and the login credentials for the target cloud account but does not have physical access to the device.[4][5]

Objective: To extract data from a cloud service using user-provided login credentials.

Materials:

- A computer with the latest version of **MSAB** XRY and an active XRY Cloud license.
- The username and password for the target cloud account (with legal authorization).
- A stable internet connection.

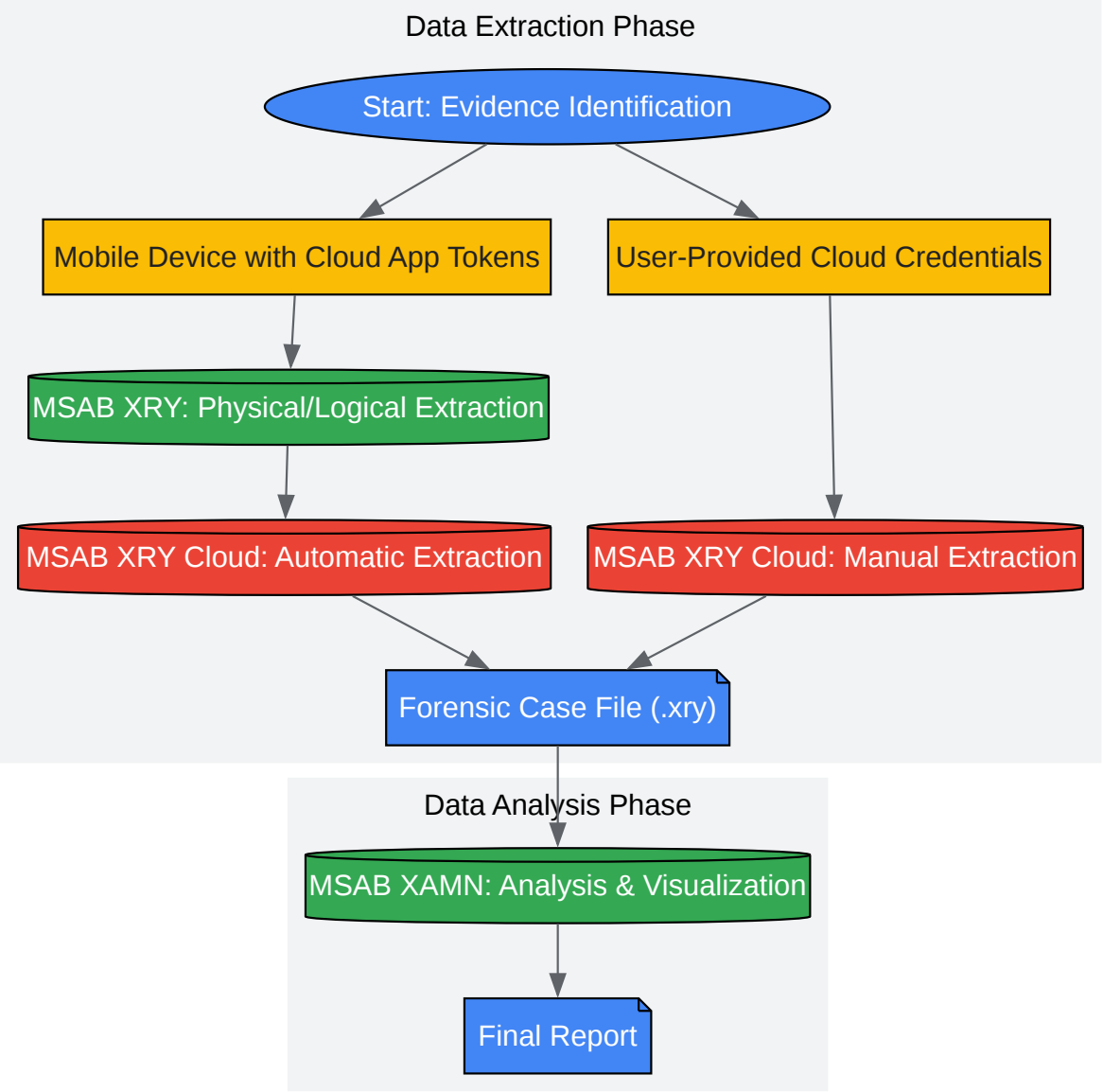
- Forensically sound storage media.

Methodology:

- Preparation:
  - Ensure the forensic workstation is on a secure and reliable internet connection.
  - Connect the forensically sound storage medium.
- Cloud Data Extraction:
  - Launch **MSAB** XRY and select the "Cloud" extraction option.
  - Choose the "Manual" or "External Recovery" mode.[3]
  - Select the target cloud service from the provided list.
  - Enter the username and password for the account.
  - If two-factor authentication is enabled, be prepared to enter the secondary code.
  - Initiate the data extraction. XRY will log in to the account and download the available data.
- Data Analysis and Documentation:
  - The extracted data will be saved in an XRY case file.
  - Use **MSAB** XAMN to analyze the data.
  - Document all steps, including the credentials used (in a secure manner), the time of access, and the scope of the data extracted.

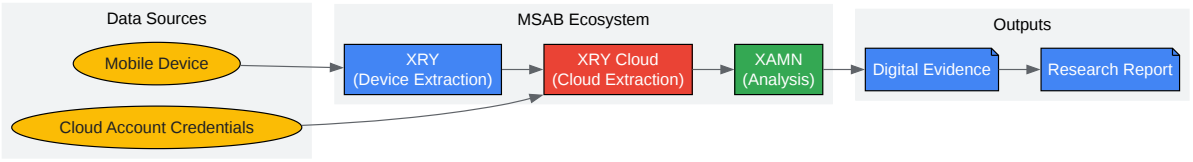
Visualizations

The following diagrams illustrate the workflows for cloud forensic data recovery and analysis using the **MSAB** ecosystem.



Click to download full resolution via product page

Caption: Workflow for **MSAB** Cloud Data Extraction and Analysis.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. msab.com [msab.com]
- 2. msab.com [msab.com]
- 3. XRY Cloud - Cloud data extraction forensic tool - MSAB [msab.com]
- 4. aksitservices.co.in [aksitservices.co.in]
- 5. digitalforensicsdubai.com [digitalforensicsdubai.com]
- To cite this document: BenchChem. [Utilizing MSAB for Cloud Forensics and Data Recovery in Academic Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677543#utilizing-msab-for-cloud-forensics-and-data-recovery-in-academic-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com